

Validating TAT (48-57) Mediated Cargo Delivery: A Comparative Guide

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Compound of Interest

Compound Name: TAT (48-57)

Cat. No.: B15564897

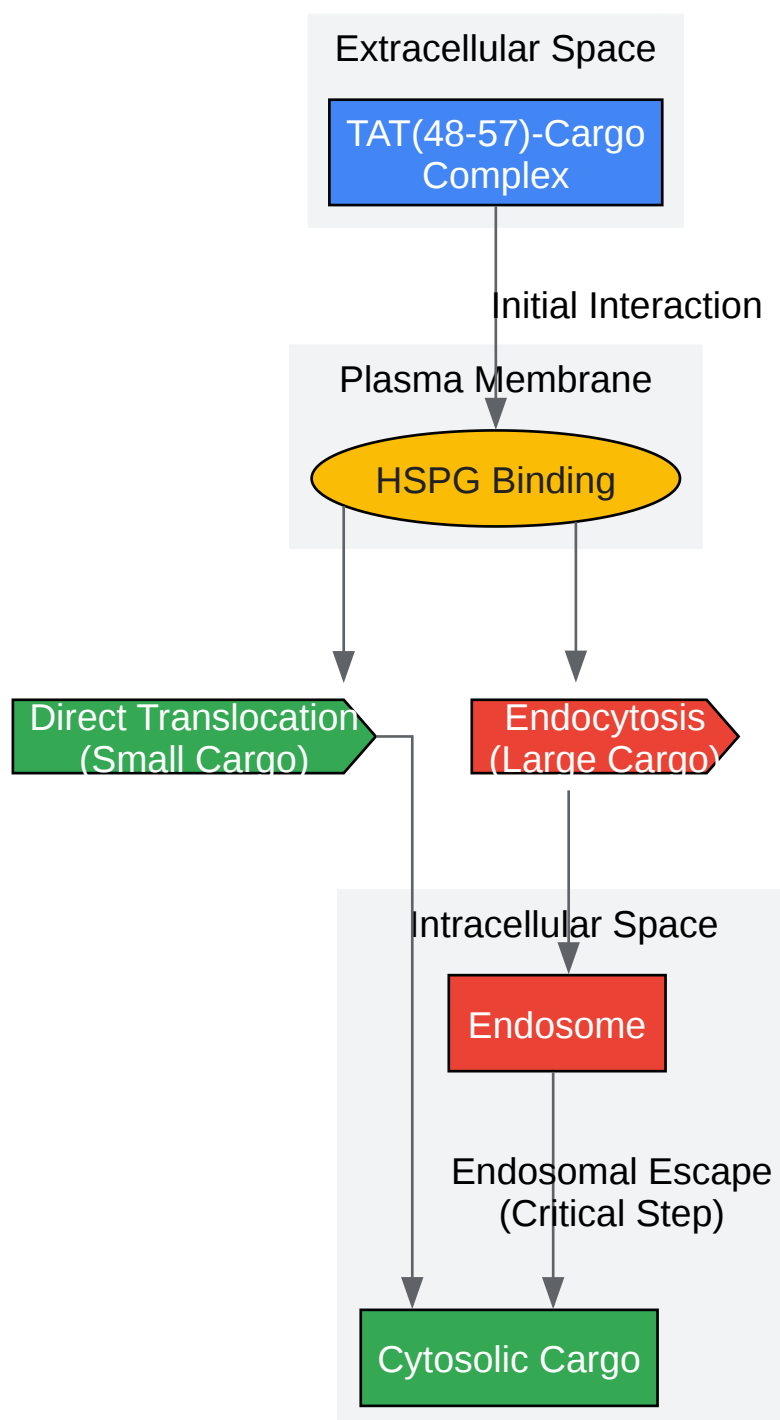
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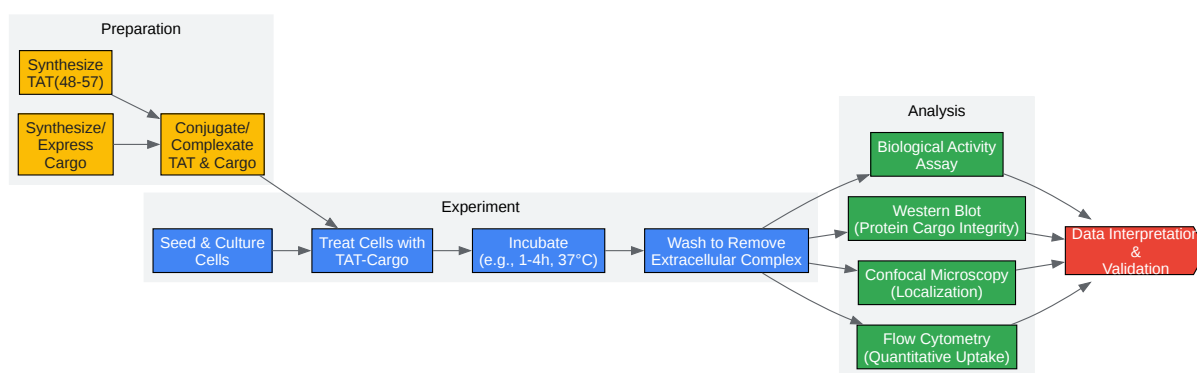
The HIV-1 trans-activator of transcription (Tat) protein contains a protein transduction domain (PTD), specifically the amino acid sequence 48-57 (GRKKRRQRRR), which is one of the most widely utilized cell-penetrating peptides (CPPs) for intracellular cargo delivery.^{[1][2]} Its highly cationic nature is crucial for its function, enabling the transport of various molecules, from small fluorophores to large proteins and nanoparticles, across the plasma membrane.^{[3][4]} This guide provides a comparative analysis of **TAT (48-57)**-mediated delivery, supported by experimental data, and outlines key protocols for its validation.

Mechanism of Cellular Uptake: A Dual Pathway

The precise mechanism of TAT-mediated entry is a subject of ongoing research, with evidence supporting multiple pathways. The uptake route is often dependent on the nature and size of the conjugated cargo.^{[1][5]}

- **Direct Translocation:** For the peptide alone or when attached to small cargo, entry can occur via direct penetration of the plasma membrane. This process is thought to be energy-independent.^{[5][6]}
- **Endocytosis:** When conjugated to larger cargo such as proteins, the TAT-cargo complex is predominantly internalized through energy-dependent endocytic pathways, including macropinocytosis and clathrin-mediated endocytosis.^{[7][8]} Initial interaction with negatively charged heparan sulfate proteoglycans (HSPGs) on the cell surface is a key initiating step for this process.^{[7][9]} A significant challenge for endocytic uptake is the subsequent escape of the cargo from the endosome to reach the cytosol.^{[10][11]}





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